C=N Stretching Frequency in 2-Methylcyclohexanone Oxime: A Comparative Technical Guide

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Compound of Interest	
Compound Name:	*2-Methylcyclohexanone oxime*
Cat. No.:	*B8020273*

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Executive Summary: The Diagnostic Value of ν(C=N)

In the infrared spectrum of **2-methylcyclohexanone oxime**, the C=N stretching vibration is the definitive diagnostic marker for successful oximation. It typically appears as a distinct, medium-to-strong intensity band in the 1640–1670 cm^{-1} region.

This band serves as the primary "performance" metric when comparing the oxime against:

- The Precursor (2-Methylcyclohexanone): Distinguished by the disappearance of the C=O stretch (~1715 cm^{-1}).
- The Rearrangement Product (Lactam): Distinguished by the absence of Amide I/II doublets and N-H stretching patterns.
- Structural Analogs: Differentiated by subtle frequency shifts induced by steric strain from the methyl substituent.

Spectral Characterization & Comparative Analysis

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The Core Metric: C=N Stretching Frequency

The C=N bond in oximes exhibits a dipole moment significantly lower than the C=O bond of ketones but retains substantial double-bond character. For **2-methylcyclohexanone oxime**, the methyl group at the

-position introduces steric strain that can slightly lower the frequency compared to the unsubstituted analog.

Comparative Spectral Data Table

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Compound	Functional Group	Frequency (ν, cm^{-1})	Intensity	Diagnostic Notes
2-Methylcyclohexanone Oxime	C=N Stretch	1640 – 1670	Medium-Strong	Sharp band; confirms imine formation.
O-H Stretch	3150 – 3400	Broad	Strong H-bonding in solid state (dimers).	
N-O Stretch	930 – 960	Medium	Useful for fingerprinting.	
2-Methylcyclohexanone (Precursor)	C=O Stretch	~1715	Strong	Disappears upon reaction completion.
Cyclohexanone Oxime (Analog)	C=N Stretch	~1669	Strong	Baseline frequency; slightly higher than 2-methyl derivative due to lack of steric strain.
Methyl-ε-Caprolactam (Product)	Amide I (C=O)	1650 – 1690	Strong	Overlaps with C=N, but distinguished by Amide II (~1550 cm^{-1}) and N-H stretch.

Isomerism: E vs. Z Differentiation

2-Methylcyclohexanone oxime exists as E (anti) and Z (syn) isomers. The position of the methyl group relative to the hydroxyl group influences the vibrational environment.

- Steric Effect: In the Z-isomer, the hydroxyl group is syn to the methyl group, causing steric compression. This often results in a slight red shift (lower frequency) of the C=N band

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compared to the E-isomer.

- H-Bonding: The E-isomer typically forms more stable cyclic dimers in the solid state (KBr pellet), leading to broader, more intense O-H bands and a stabilized C=N frequency.

> *Expert Insight: While IR can suggest isomer ratios, ^{1}H NMR is the gold standard for quantification. The chemical shift of the*
>
> -proton (methine H) is distinct: typically
>
> 3.0–3.5 ppm for the E-isomer (deshielded by OH) vs.
>
> 2.5–2.8 ppm for the Z-isomer.

Experimental Protocols

Protocol A: Synthesis & Purification of 2-Methylcyclohexanone Oxime

Objective: To synthesize a pure isomeric mixture for spectral benchmarking.

Reagents:

- 2-Methylcyclohexanone (10 mmol, 1.12 g)
- Hydroxylamine hydrochloride (12 mmol, 0.83 g)
- Sodium acetate (15 mmol, 1.23 g)
- Ethanol (95%, 15 mL)

Workflow:

- Dissolution: Dissolve hydroxylamine HCl and sodium acetate in 5 mL water.

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- Addition: Add the ketone dissolved in ethanol to the aqueous solution.
- Reflux: Heat the mixture at 60°C for 45–60 minutes. Monitor by TLC (Mobile phase: 20% EtOAc/Hexane).
- Work-up: Evaporate ethanol. Add 10 mL cold water. Cool in an ice bath to induce crystallization.
- Purification: Filter the white solid. Recrystallize from aqueous ethanol to remove unreacted ketone.
- Validation: Record IR spectrum (KBr pellet). Pass Criteria: Absence of 1715 cm^{-1} peak; presence of 1640–1670 cm^{-1} peak.

Protocol B: Monitoring Beckmann Rearrangement via IR

Objective: To track the conversion of oxime to lactam using the C=N stretch as a vanishing marker.

Workflow:

- Baseline: Record IR of pure oxime (Time

). Note the intensity of the 1660 cm^{-1} band.
- Reaction: Treat oxime with Polyphosphoric Acid (PPA) or Thionyl Chloride (

) at 100°C.
- Sampling: Take aliquots at 15-minute intervals. Neutralize and extract with

  .
- Analysis:
  - Oxime Signal: Monitor decay of C=N (1660 cm^{-1}) and broad O-H (3200 cm^{-1}).
  - Lactam Signal: Monitor appearance of sharp N-H stretch (3200–3400 cm^{-1}) and Amide II band (~1550 cm^{-1}).

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Visualization of Reaction Pathways & Spectral Logic

The following diagram illustrates the structural transformation and the corresponding shift in diagnostic IR frequencies.

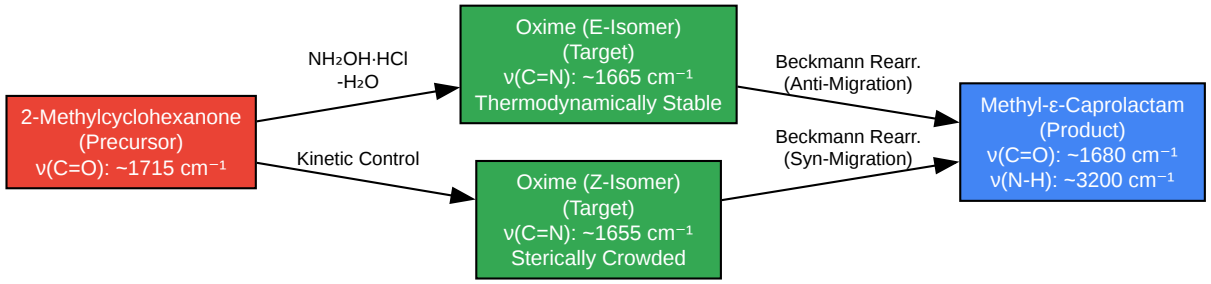

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Figure 1: Reaction pathway showing the shift from Ketone (C=O) to Oxime (C=N) and finally to Lactam (Amide C=O), highlighting the frequency shifts used for monitoring.

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